

PTP1B In Vitro Enzymatic Assay: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Ptp1B-IN-25*

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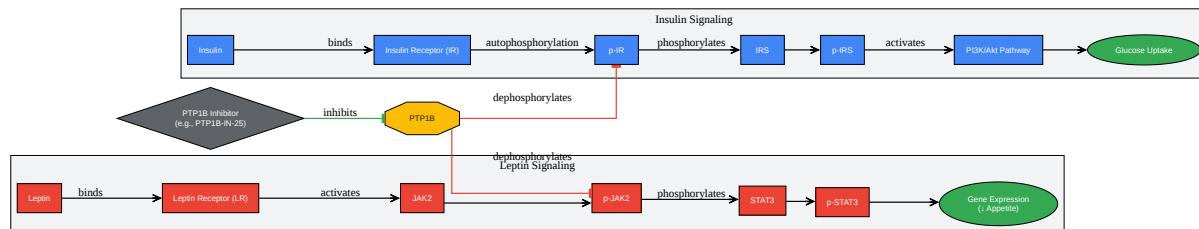
For Researchers, Scientists, and Drug Development Professionals

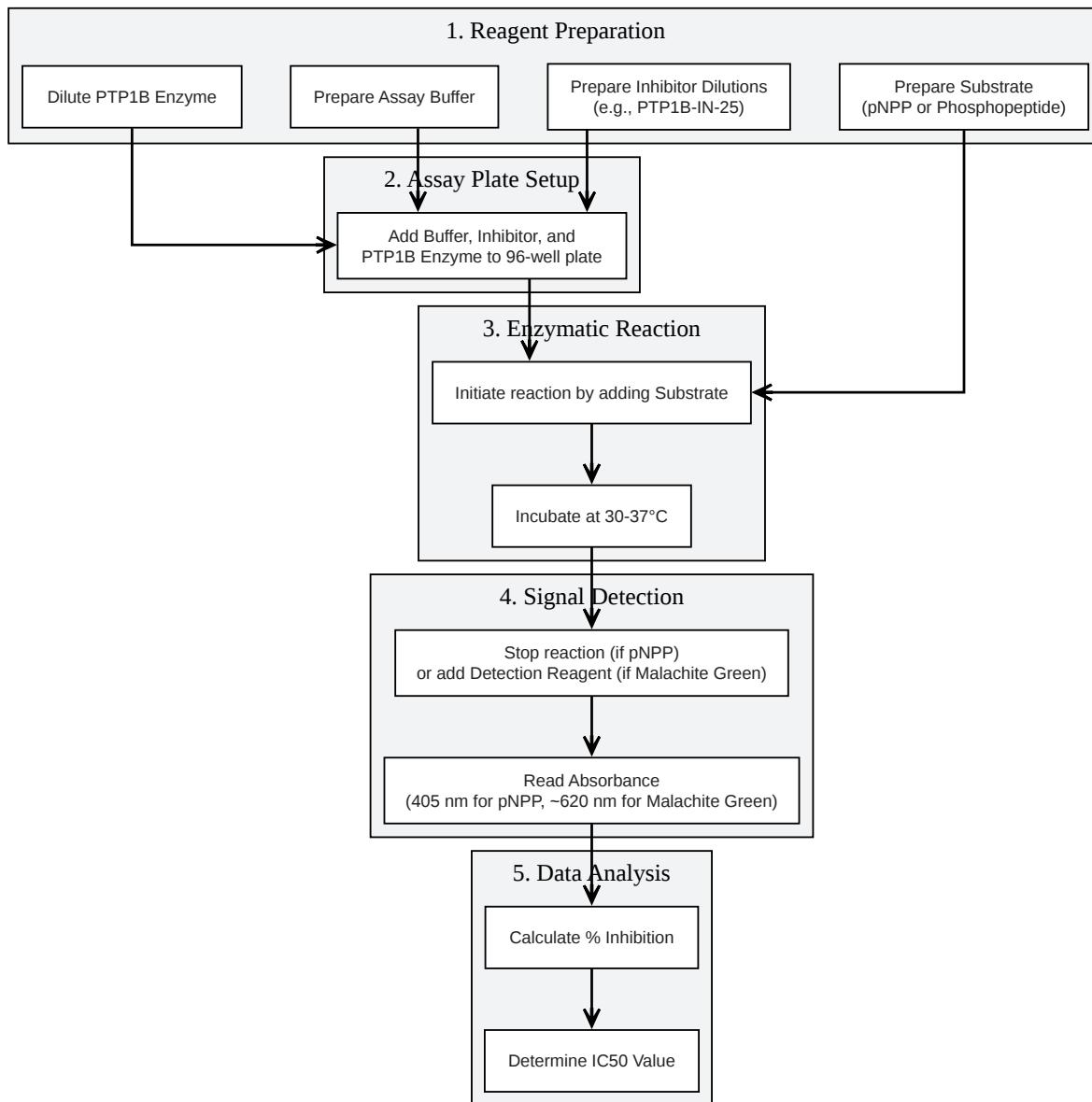
This technical guide provides a comprehensive overview of the in vitro enzymatic assay for Protein Tyrosine Phosphatase 1B (PTP1B), a key negative regulator in insulin and leptin signaling pathways.^{[1][2][3]} Its role in downregulating these pathways has made it a significant therapeutic target for type 2 diabetes, obesity, and other metabolic disorders.^{[1][2]} This document outlines the core principles, detailed experimental protocols, and data presentation for screening and characterizing PTP1B inhibitors.

Introduction to PTP1B and Its Signaling Pathway

Protein Tyrosine Phosphatase 1B (PTP1B) is a non-receptor protein tyrosine phosphatase that plays a crucial role in cellular signal transduction.^[2] It dephosphorylates key proteins involved in metabolic regulation. Specifically, PTP1B is known to act on the activated insulin receptor (IR) and its substrates (IRS proteins), as well as the Janus kinase 2 (JAK2) associated with the leptin receptor.^[1] By removing phosphate groups from tyrosine residues on these proteins, PTP1B attenuates the downstream signaling cascades, leading to decreased glucose uptake and increased appetite.^{[2][3]} Inhibition of PTP1B is a promising strategy to enhance insulin and leptin sensitivity.

Below is a diagram illustrating the negative regulatory role of PTP1B in the insulin and leptin signaling pathways.



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